

Application Notes and Protocols for High-Throughput Screening Assays Utilizing Piretanide-d4

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Compound of Interest

Compound Name: Piretanide-d4

Cat. No.: B588190

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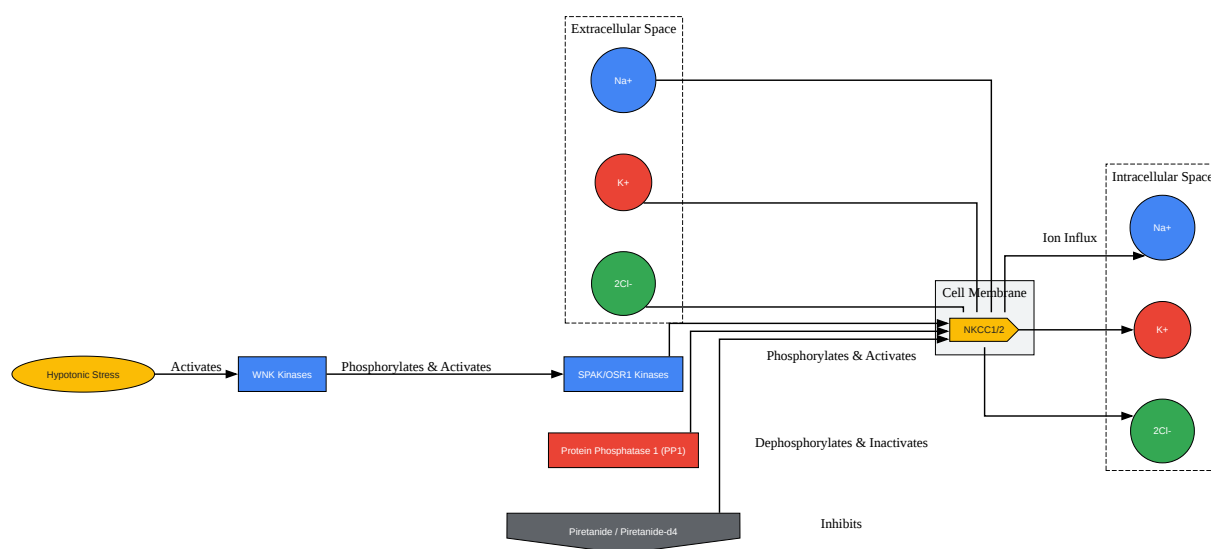
Introduction

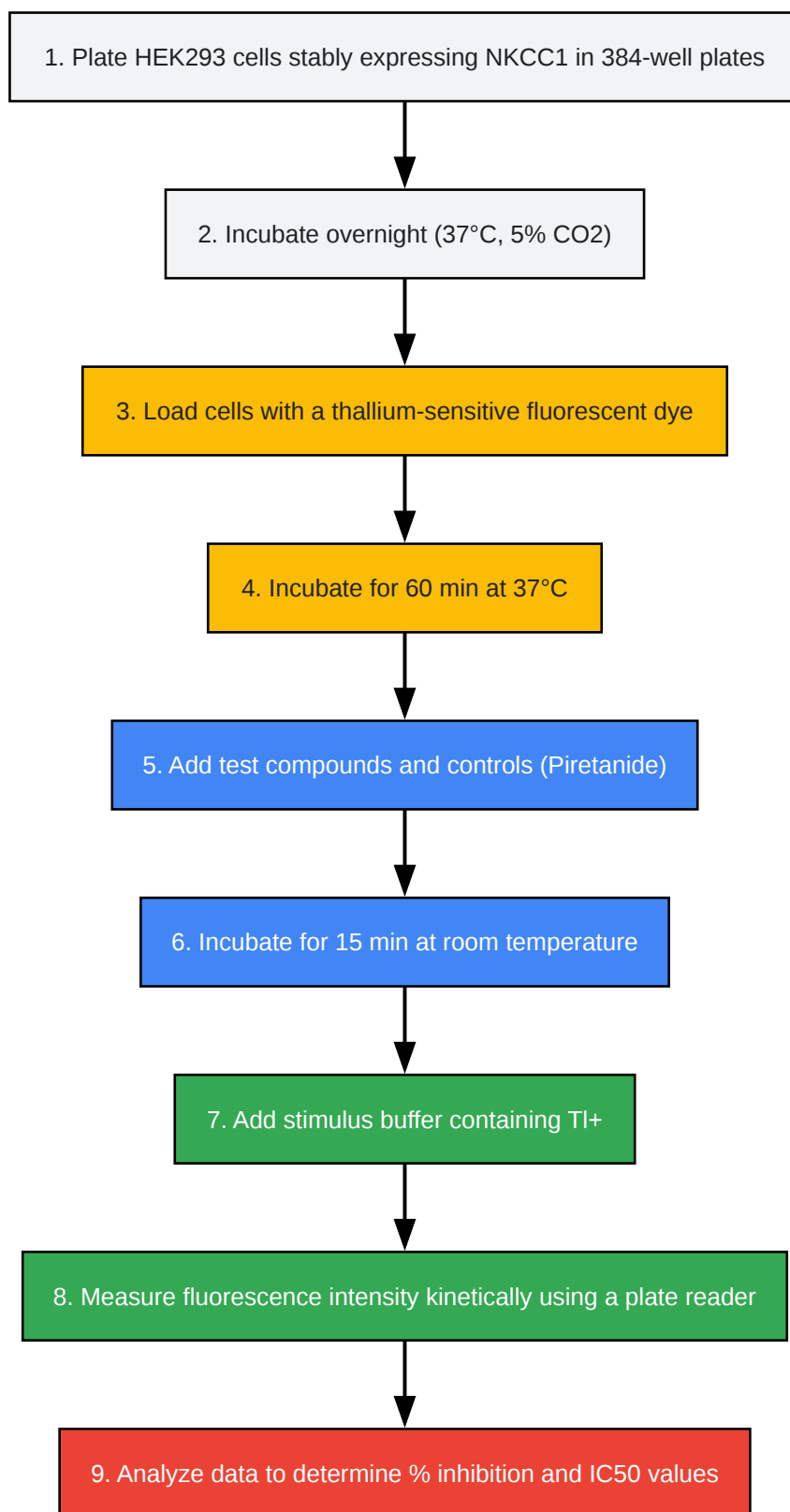
Piretanide is a potent loop diuretic that exerts its therapeutic effect by inhibiting the Na-K-Cl cotransporter (NKCC), primarily the NKCC2 isoform in the thick ascending limb of the loop of Henle, and to a lesser extent, the ubiquitously expressed NKCC1. This inhibition leads to a reduction in the reabsorption of sodium, potassium, and chloride ions, resulting in diuresis and a subsequent lowering of blood pressure. High-throughput screening (HTS) assays targeting NKCC are crucial for the discovery of novel modulators with potential therapeutic applications in cardiovascular and neurological disorders.

Piretanide-d4, a deuterated form of Piretanide, serves as a valuable tool in drug discovery and development. Its primary application in the context of HTS is as a stable isotope-labeled internal standard for mass spectrometry-based assays. This allows for precise quantification in complex biological matrices, enhancing the reliability of hit validation and pharmacokinetic studies. This document provides detailed protocols for a primary fluorescence-based HTS assay for NKCC1/2 inhibitors and a secondary mass spectrometry-based assay for hit confirmation, incorporating the use of **Piretanide-d4**.

Signaling Pathway of the Na-K-Cl Cotransporter (NKCC)

The Na-K-Cl cotransporters are integral membrane proteins that mediate the electroneutral transport of one sodium (Na^+), one potassium (K^+), and two chloride (Cl^-) ions across the cell membrane. The activity of NKCC is tightly regulated by a variety of signaling pathways, including phosphorylation and dephosphorylation events mediated by kinases and phosphatases. This regulation is crucial for maintaining cellular volume and ion homeostasis.





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